Target Confirmation Guide: 2-(4-Methoxy-1H-pyrazol-1-yl)acetohydrazide

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Compound of Interest	
Compound Name:	*2-(4-Methoxy-1H-pyrazol-1-yl)acetohydrazide*
CAS No.:	*1864221-18-0*
Cat. No.:	*B1449440*

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Executive Summary

Compound: **2-(4-Methoxy-1H-pyrazol-1-yl)acetohydrazide** Primary Suspected Target: Succinate Dehydrogenase (SDH / Complex II) Secondary Mechanistic Target: Histone Lysine Demethylase (KDM4/JmjC) via Fe(II) chelation. Application: Potential antifungal (SDHI) or epigenetic modulator.

This guide outlines the critical path to validate the specific binding and inhibition of SDH, comparing the compound's performance against the industry standard Boscalid (SDHI) and the chelator Deferoxamine (to rule out non-specific metallo-enzyme inhibition).

Part 1: Mechanistic Hypothesis & Target Landscape

The **2-(4-Methoxy-1H-pyrazol-1-yl)acetohydrazide** scaffold integrates a distinct pyrazole core with a flexible acetohydrazide linker.

- SDH Inhibition (The Ubiquinone Pocket):

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- Mechanism:[1] Pyrazole-based inhibitors typically bind to the ubiquinone-binding pocket (Q-site) of SDH. The pyrazole nitrogen and the hydrazide carbonyl form hydrogen bonds with conserved tyrosine and tryptophan residues (e.g., Tyr58, Trp164 in fungal SDH), blocking electron transfer from succinate to ubiquinone.
- The 4-Methoxy Role: The 4-methoxy group on the pyrazole ring likely occupies a hydrophobic sub-pocket, enhancing selectivity over human SDH compared to fungal isoforms.

- KDM Inhibition (The Iron Chelation Trap):
  - Mechanism:[1] The hydrazide moiety (-CONHNH2) is a potent bidentate ligand for Fe(II). Many hydrazide "hits" are false positives that strip the catalytic iron from dioxygenases like KDM4 rather than binding the active site specifically.
  - Validation Requirement: You must distinguish between specific active-site binding and non-specific metal stripping.

Part 2: Comparative Performance Analysis

The following table contrasts the expected performance of **2-(4-Methoxy-1H-pyrazol-1-yl)acetohydrazide** against established benchmarks.

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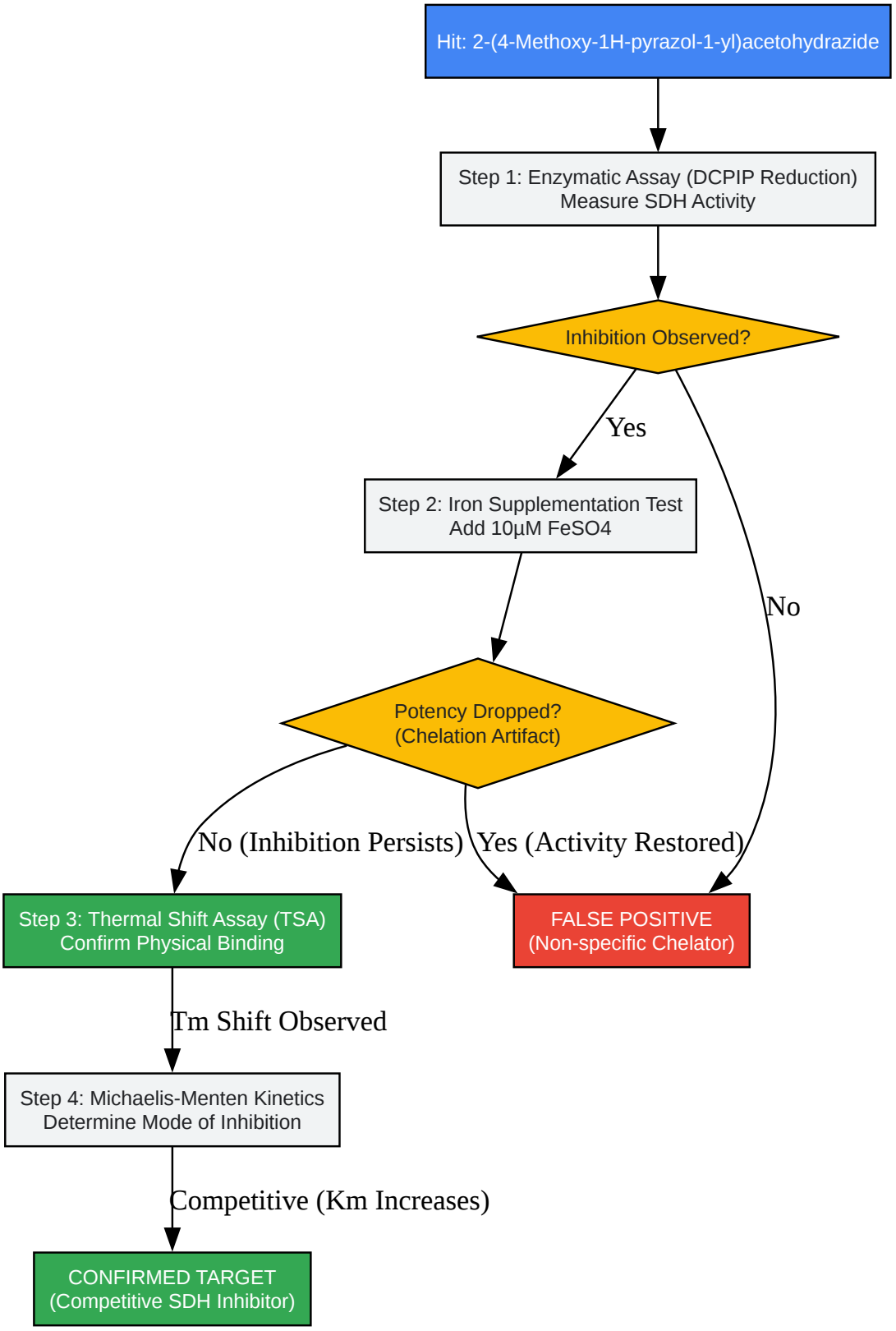
Feature	Test Compound **(4-OMe-Pyrazole-Hydrazide)**	Boscalid **(SDH Standard)**	2,4-PDCA **(KDM Standard)**	Deferoxamine **(Chelator Control)**
Primary Target	SDH (Complex II)	SDH (Complex II)	KDM4 (JmjC)	Non-specific Fe(II)
Binding Mode	Competitive (Q-site)	Competitive (Q-site)	Competitive (2-OG site)	Chelation
IC50 (Est.)	0.5 – 5.0 µM	0.05 – 0.5 µM	~1.0 µM	N/A (Stripping)
Selectivity	Moderate (Species dependent)	High (Fungal vs. Mammalian)	High (KDM isoforms)	None (Pan-metal)
Key Risk	False Positive via Chelation	Resistance Mutations	Cell Permeability	Toxicity

Scientist's Insight: If your compound loses potency in the presence of excess Fe(II) in the assay buffer, it is likely acting as a non-specific chelator (like Deferoxamine) rather than a true SDH inhibitor. A true SDH inhibitor (like Boscalid) retains potency regardless of supplemental iron.

Part 3: Target Validation Workflow (Diagram)

The following diagram illustrates the logical flow to confirm SDH engagement and rule out false positives.

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Caption: Logic flow for distinguishing specific SDH inhibition from non-specific metal chelation artifacts.

Part 4: Experimental Protocols

Protocol A: SDH Activity Assay (DCPIP Reduction)

Objective: Quantify inhibition of Succinate Dehydrogenase activity via the reduction of 2,6-dichlorophenolindophenol (DCPIP).

Reagents:

- Mitochondrial fraction (isolated from S. cerevisiae or HepG2 cells).
- Substrate: Sodium Succinate (20 mM).
- Electron Acceptor: DCPIP (50 µM) + Phenazine Methosulfate (PMS, 50 µM).
- Buffer: 50 mM Phosphate Buffer (pH 7.4), 1 mM EDTA, 0.1% BSA.

Method:

- Preparation: Dilute mitochondrial fraction to 0.5 mg/mL protein in buffer.
- Incubation: Pre-incubate 90 µL of mitochondrial fraction with 1 µL of Test Compound (0.1 – 100 µM) or Boscalid (Control) for 10 minutes at 25°C.
- Initiation: Add 10 µL of Substrate Mix (Succinate + DCPIP + PMS).
- Measurement: Monitor absorbance at 600 nm (reduction of DCPIP) every 30 seconds for 10 minutes.
- Analysis: Calculate the slope (ΔOD/min). Determine % Inhibition relative to DMSO control.

Self-Validating Control:

- Run a parallel set with 10 µM FeSO4 added to the buffer.

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- Interpretation: If IC50 shifts >10-fold (e.g., from 1 µM to >10 µM) with iron added, the compound is a chelator, not a specific inhibitor.

Protocol B: Differential Scanning Fluorimetry (Thermal Shift)

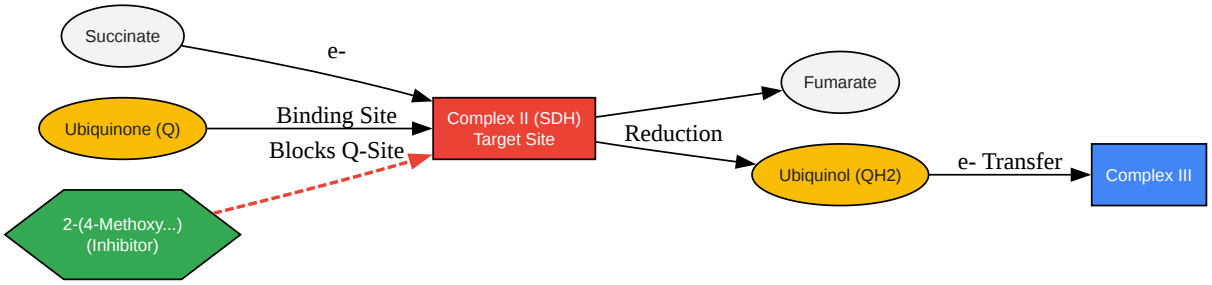
Objective: Confirm physical binding to the SDH complex by measuring the shift in melting temperature (Tm).

Method:

- Mix: 2 µM Purified SDH protein + 5x Sypro Orange Dye.
- Treat: Add Test Compound (20 µM) or DMSO (Vehicle).
- Run: Ramp temperature from 25°C to 95°C (1°C/min) in a qPCR machine.
- Result: A positive shift (ΔTm > 2°C) confirms ligand binding stabilizes the protein.

Part 5: Signaling Pathway Context

Understanding where the target fits is crucial for downstream phenotypic assays.



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Caption: The compound blocks the ubiquinone binding pocket of Complex II, halting the TCA cycle and mitochondrial respiration.

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References

- Design and Synthesis of Pyrazole-4-acetohydrazide Derivatives Targeting Fungal SDH. Source: Journal of Agricultural and Food Chemistry (2021). Context: Establishes the pyrazole-acetohydrazide scaffold as a potent Succinate Dehydrogenase Inhibitor (SDHI).[2] URL:[Link][2]

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- Assay Guidance Manual: Interference with Fluorescence and Absorbance. Source: NCBI Bookshelf. Context: Standard protocols for validating small molecule hits and ruling out pan-assay interference compounds (PAINS). URL:[Link]

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Sources

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